

Safe Disposal of 3-Amino-4-methoxybenzanilide: A Procedural Guide

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Compound of Interest

Compound Name: 3-Amino-4-methoxybenzanilide

Cat. No.: B094723

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed, step-by-step procedures for the safe disposal of **3-Amino-4-methoxybenzanilide** (CAS No. 120-35-4).

Immediate Safety and Handling Precautions

Before beginning any disposal process, it is crucial to handle **3-Amino-4-methoxybenzanilide** with appropriate personal protective equipment (PPE). This compound can cause skin, eye, and respiratory irritation[1][2].

Required Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards[3].
- **Skin Protection:** Use impervious, fire/flame-resistant clothing and protective gloves[2][3][4].
- **Respiratory Protection:** If dust formation is likely or exposure limits are exceeded, use a full-face particle respirator approved under government standards such as NIOSH (US) or CEN (EU)[3][5].

Step-by-Step Disposal Protocol

The recommended method for the disposal of **3-Amino-4-methoxybenzanilide** is through a licensed professional waste disposal service.

1. Collection and Storage of Waste:

- Carefully sweep up the solid material, avoiding dust formation[4][5].
- Place the waste into a suitable, closed, and clearly labeled container for disposal[3][5].
- Store the container in a dry, sealed place pending disposal[5].

2. Professional Disposal:

- Contact a licensed professional waste disposal company to handle the material[5].
- Offer surplus and non-recyclable solutions to the licensed disposal company[5].
- The preferred method of destruction is incineration in a chemical incinerator equipped with an afterburner and scrubber[5]. Extra care should be taken during ignition as the material may be highly flammable[5].

3. Disposal of Contaminated Packaging:

- Contaminated packaging should be treated as the unused product and disposed of accordingly[5].
- Disposal must be carried out in accordance with official regulations[6].

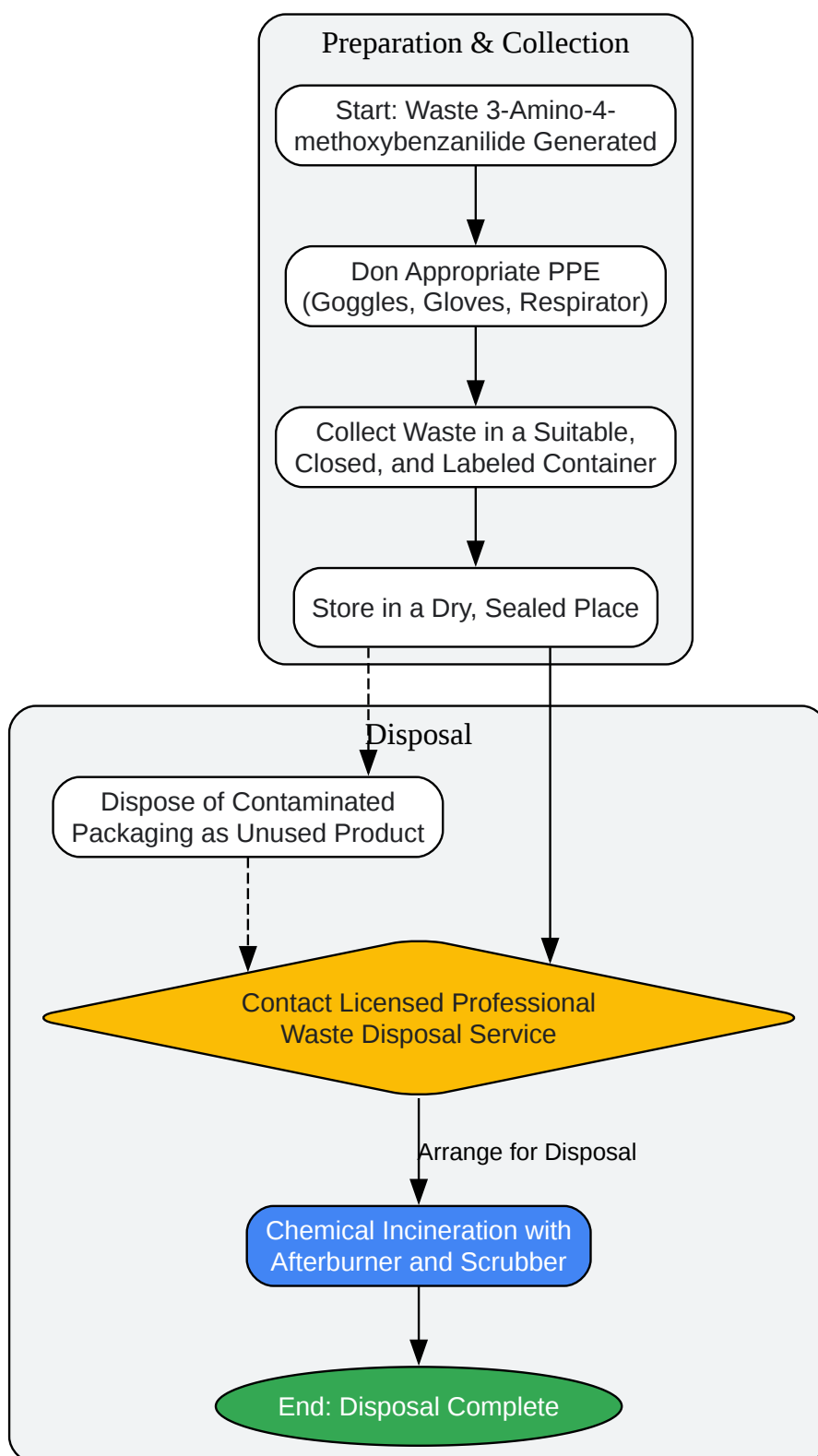
Quantitative Data Summary

The following table summarizes key quantitative data for **3-Amino-4-methoxybenzanilide**, providing a reference for its physical and toxicological properties.

| Property | Value | Source |
|-----------------------------------|------------------------------------|--------|
| Physical State | Solid, Powder | [3] |
| Melting Point | 154 °C | [3] |
| Oral LD50 (Rat) | > 2000 mg/kg bw | [3] |
| Dermal LD50 (Rat) | > 2000 mg/kg bw | [3] |
| Toxicity to Fish (LC50) | > 10,000 mg/L (96 h, Danio rerio) | [3] |
| Toxicity to Microorganisms (EC50) | > 250 mg/L (3 h, Activated Sludge) | [3] |

Disposal Workflow

The logical flow for the proper disposal of **3-Amino-4-methoxybenzanilide** is illustrated in the diagram below.



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Caption: Workflow for the safe disposal of **3-Amino-4-methoxybenzanilide**.

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References

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- To cite this document: BenchChem. [Safe Disposal of 3-Amino-4-methoxybenzanilide: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094723#3-amino-4-methoxybenzanilide-proper-disposal-procedures]

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